

XAV939 in vivo administration route

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Compound Focus: Xav-939

CAS No.: 284028-89-3

Cat. No.: S548516

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Frequently Asked Questions (FAQs)

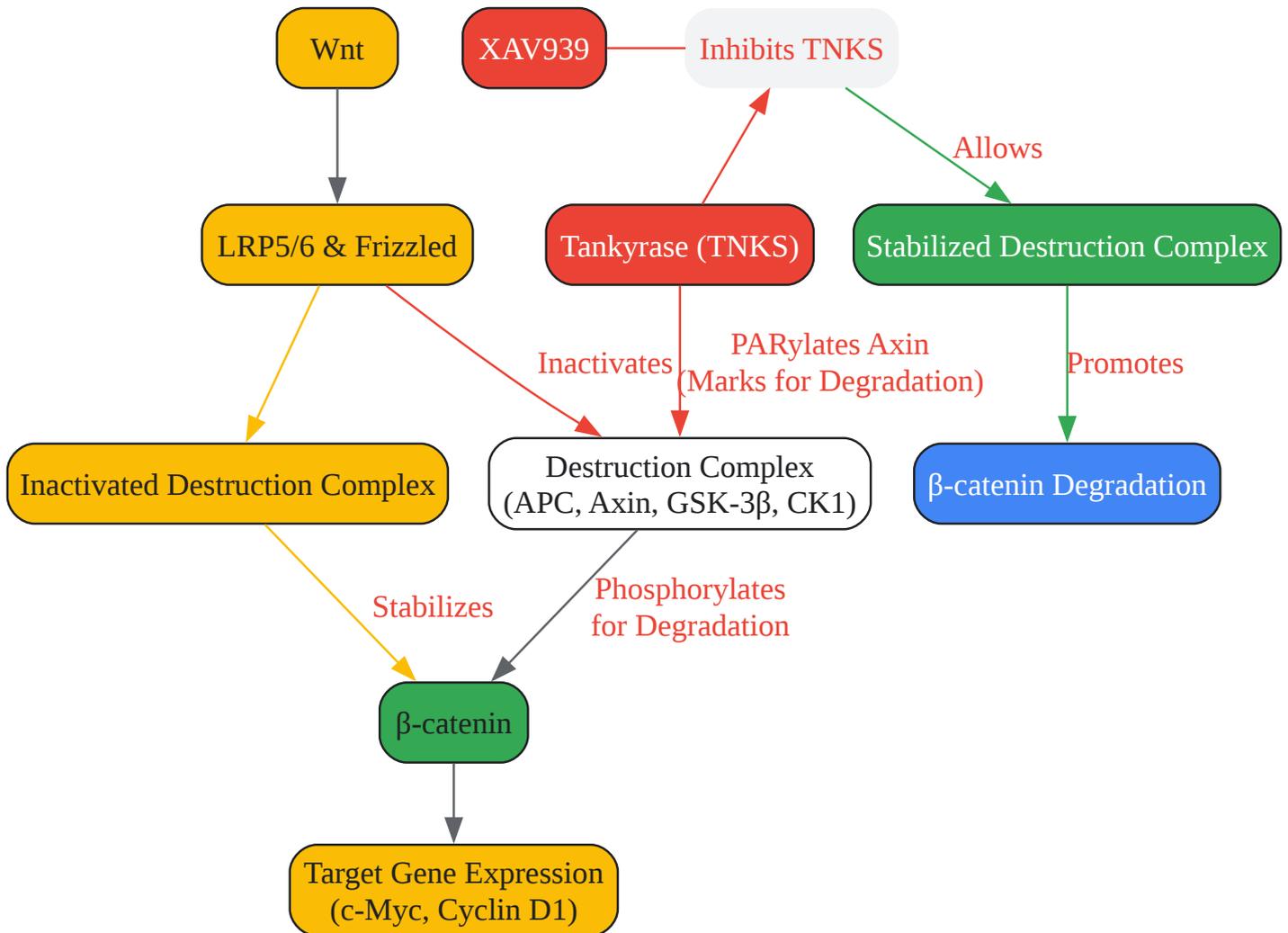
Q1: What is a documented in vivo administration route and dosage for XAV939? A1: In a 2025 study on a rat model of fibromyalgia, XAV939 was successfully administered via **intraperitoneal (i.p.) injection** at a dose of **0.1 mg/kg**, delivered daily [1].

Q2: Are there other common administration contexts for XAV939? A2: Yes. While in vivo data is limited in the search results, XAV939 is extensively used in in vitro experiments. The table below summarizes various administration protocols from the literature, which can inform in vivo study design.

Model System	Administration Route / Method	Typical Concentration / Dosage	Key Experimental Findings	Citation
Rat (Fibromyalgia model)	Intraperitoneal (i.p.) injection	0.1 mg/kg, daily	Reversed the antidepressant effects of milnacipran and vanillin by inhibiting β -catenin [1].	
Human Cancer Cell Lines (A549, H446, etc.)	In vitro (Cell culture)	0.1 - 40 μ M (dependent on cell line and exposure time)	Inhibited cell proliferation and migration; downregulated β -catenin and c-Myc expression [2] [3] [4].	

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Human Skeletal Stem Cells	In vitro (Cell culture)	3 μ M	Enhanced osteoblast differentiation and mineralization [5].	

Q3: What is the primary mechanism of action of XAV939? A3: XAV939 is a small-molecule inhibitor that selectively targets **tankyrase 1 and 2 (TNKS1/2)**, enzymes in the poly (ADP-ribose) polymerase (PARP) family [2] [6]. By inhibiting tankyrase, XAV939 stabilizes the **Axin** protein, a critical component of the **β -catenin destruction complex**. This leads to increased degradation of β -catenin and subsequent inhibition of the Wnt/ β -catenin signaling pathway [2] [7] [6]. The following diagram illustrates this mechanism:



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Experimental Protocols & Troubleshooting

Detailed In Vivo Administration Protocol (Based on [1])

This protocol outlines the method used for intraperitoneal injection of XAV939 in a rat model.

- **1. Drug Preparation:**

- **Compound:** XAV939 (e.g., CAS No. not provided in search results, verify with supplier).

- **Vehicle:** The study often implies the use of a standard vehicle like saline or a solution containing a minimal percentage of DMSO (e.g., 1-5%) and/or a solubilizing agent like PEG-400 to ensure the compound is properly suspended or dissolved. (*Note: The exact vehicle used in the cited study was not specified in the provided excerpt.*)
 - **Procedure:** Dissolve XAV939 in the chosen vehicle. The solution may require brief sonication or vortexing to ensure complete dissolution. Prepare the working solution at a concentration that allows for the accurate delivery of 0.1 mg/kg per injection based on the animal's body weight.
- **2. Administration:**
 - **Route:** Intraperitoneal (i.p.) injection.
 - **Dosage:** 0.1 mg/kg.
 - **Dosing Schedule:** Administered once daily.
 - **Technique:** Restrain the animal appropriately. Disinfect the injection site in the lower right quadrant of the abdomen. Use a sterile syringe with a small-gauge needle (e.g., 25-27G) to inject the solution. Avoid injecting into organs or the intestinal tract.
 - **3. Monitoring:**
 - Monitor animals post-injection for any immediate adverse effects.
 - Throughout the study, track body weight, general behavior, and signs of distress to assess compound tolerability.

Troubleshooting Guide

Issue	Potential Cause	Suggested Solution
Poor Solubility in Vehicle	DMSO concentration too low; vehicle not optimal.	Pre-dissolve XAV939 in a small volume of 100% DMSO first, then dilute with saline or PBS to the final working concentration (e.g., 1% DMSO final). Alternatively, test vehicles like PEG-400 or cyclodextrin solutions.
Lack of Efficacy In Vivo	Dosage too low; bioavailability poor.	Consider dose escalation within safe limits (refer to in vitro IC50 values for guidance). Explore alternative administration routes like subcutaneous (s.c.) or intravenous (i.v.) if i.p. is ineffective.

Issue	Potential Cause	Suggested Solution
Toxicity or Adverse Effects	Dosage too high; vehicle toxicity.	Implement a dose-range finding study. Ensure the DMSO concentration in the final solution does not exceed well-tolerated levels (typically 1-5% for i.p. in rodents).

Key Considerations for Researchers

- **Vehicle is Critical:** The choice of vehicle is paramount for the solubility, stability, and tolerability of XAV939 in vivo. Preliminary tests to optimize the vehicle formulation are highly recommended.
- **Dose Translation:** When translating in vitro doses (μM) to in vivo (mg/kg), consider factors like bioavailability, metabolism, and clearance. The effective in vivo dose may differ from the in vitro IC50.
- **Confirm Target Engagement:** Whenever possible, include assays in your study to confirm that the administered XAV939 is effectively engaging its target. This could involve measuring downstream effects like a reduction in nuclear β -catenin levels or expression of Wnt target genes (e.g., c-Myc, Axin2) in the tissue of interest [2] [3].

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